

# Personal protective equipment for handling BM30

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## Compound of Interest

Compound Name: BM30

Cat. No.: B15569682

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In the handling of specialized laboratory materials, the specific nature of the substance dictates the necessary safety protocols. The designation "**BM30**" has been identified with at least two distinct chemical products relevant to research and development: a peptidomimetic inhibitor of NTMT1/2 and a form of precipitated silica. This guide provides essential safety, handling, and disposal information for both substances to ensure the safety of laboratory personnel.

## Section 1: BM30 as a Peptidomimetic Inhibitor

**BM30**, in this context, is a selective peptidomimetic inhibitor of N-terminal methyltransferase 1 and 2 (NTMT1/2), used in in vitro research.<sup>[1][2][3][4]</sup> It is a freeze-dried solid that is soluble in DMSO.<sup>[3]</sup>

## Essential Safety Information

Quantitative Data Summary:

Property	Value	Reference
Molecular Formula	C25H40N8O5	[3]
Molecular Weight	532.64 g/mol	[3]
Appearance	Freeze-dried solid	[3]
Solubility	Soluble in DMSO	[3]
Storage	Store desiccated, frozen, and in the dark.	[3]

#### Personal Protective Equipment (PPE):

Standard laboratory PPE is required when handling **BM30**. This includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

#### Operational Plan:

##### Handling:

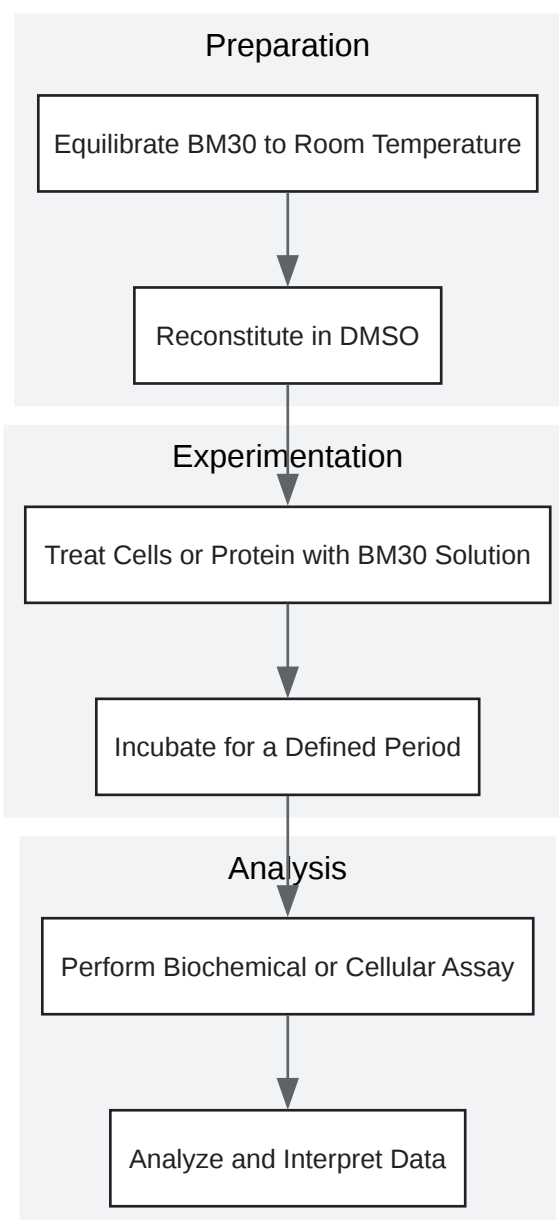
- Before use, allow the product to equilibrate to room temperature.
- Open the container carefully in a well-ventilated area or under a fume hood.
- Avoid inhalation of any dust from the freeze-dried solid.
- For reconstitution, use an appropriate solvent such as DMSO.
- After use, securely seal the container and store it under the recommended conditions.

##### Disposal Plan:

Dispose of unused **BM30** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Consult your institution's environmental health and safety (EHS) office for specific guidance.

## Experimental Workflow

### Experimental Workflow for BM30 (Peptidomimetic Inhibitor)



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Caption: A generalized workflow for using the **BM30** inhibitor in a laboratory setting.

## Section 2: BM30 as Precipitated Silica

**BM30** is also identified as a form of precipitated silica, which is used as a reinforcing filler, often in the rubber industry.[5] It is a white, amorphous granulate or powder.[6]

### Essential Safety Information

Quantitative Data Summary:

Property	Value	Reference
Chemical Name	Silicon Dioxide, Amorphous	[6]
CAS Number	112926-00-8	[6]
Appearance	White granulate/powder	[6]
Occupational Exposure Limit	10 mg/m <sup>3</sup> for 8 working hours	[5]

Personal Protective Equipment (PPE):

Due to the fine particulate nature of precipitated silica, the following PPE is recommended to prevent irritation:

- Eye Protection: Safety goggles to protect against dust.[5]
- Hand Protection: Gloves are recommended to prevent a drying effect on the skin.[5]
- Respiratory Protection: A dust mask should be worn, especially if the occupational exposure limit is exceeded.[5]

Operational Plan:

Handling:

- Handle in a well-ventilated area to minimize dust accumulation.

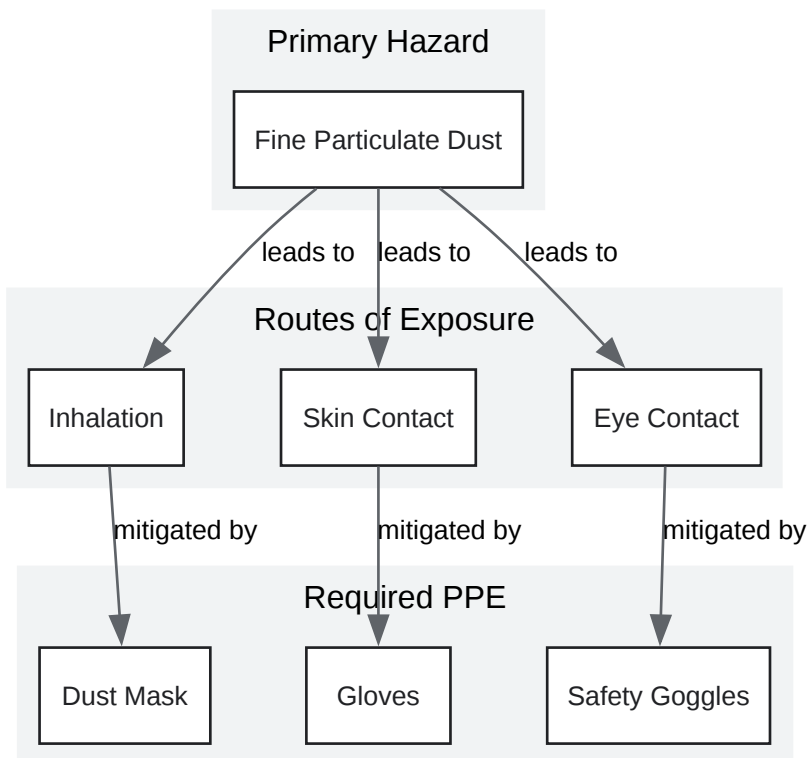
- Avoid prolonged contact with skin, as it can have a drying effect.[5]
- If skin contact occurs, wash the affected area and apply a moisturizer.[5]
- In case of excessive dust inhalation, move to an area with fresh air.[5]
- Store in a dry place to prevent moisture absorption.

Disposal Plan:

Precipitated silica is considered ecologically harmless and can typically be disposed of as harmless household waste.[5] However, always consult your local regulations and your institution's EHS office for final determination.

## Logical Relationship for Safety and Handling

Safety and Handling Logic for BM30 (Precipitated Silica)



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Caption: A diagram illustrating the relationship between the primary hazard of precipitated silica and the corresponding safety measures.

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